

Preparing Ucf-101 stock solution and working concentrations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ucf-101

Cat. No.: B7773182

[Get Quote](#)

Preparing and Utilizing UCF-101: A Guide for Researchers

Application Notes and Protocols for the Selective Omi/HtrA2 Inhibitor, **UCF-101**

Introduction

UCF-101 is a potent, selective, and cell-permeable inhibitor of the mitochondrial serine protease Omi/HtrA2 (High-temperature requirement protein A2).^{[1][2]} Omi/HtrA2 plays a crucial role in apoptosis (programmed cell death) by translocating from the mitochondria to the cytosol in response to apoptotic stimuli. In the cytosol, it degrades inhibitor of apoptosis proteins (IAPs), thereby promoting caspase activation and subsequent cell death. By inhibiting the proteolytic activity of Omi/HtrA2, **UCF-101** serves as a valuable tool for studying apoptosis and has demonstrated neuroprotective and cardioprotective effects in various models.^{[1][3]} These application notes provide detailed protocols for the preparation of **UCF-101** stock solutions and its application in cell-based assays.

Physicochemical Properties and Solubility

UCF-101 is a light orange to dark orange powder. For optimal use, it is critical to understand its solubility characteristics to prepare accurate and effective working solutions.

Property	Value	Source
Molecular Weight	495.51 g/mol	
CAS Number	313649-08-0	
Solubility	DMSO: 2 mg/mL (clear), 5 mg/mL (clear, with warming)	
IC50 (His-Omi)	9.5 μ M	
Storage	Store powder at -20°C. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.	

Preparation of UCF-101 Stock Solution

A concentrated stock solution is prepared in dimethyl sulfoxide (DMSO) and subsequently diluted to the desired working concentration in cell culture media.

Materials:

- **UCF-101** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath (optional, for warming)

Protocol:

- Calculate the required mass of **UCF-101**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ (mM)} \times 495.51 \text{ (g/mol)} / 1000$ For

example, to prepare 1 mL of a 10 mM stock solution, you would need 4.9551 mg of **UCF-101**.

- Weigh the **UCF-101** powder: Carefully weigh the calculated amount of **UCF-101** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of DMSO to the tube. For a 10 mM stock, if you weighed 4.9551 mg of **UCF-101**, add 1 mL of DMSO.
- Dissolve the powder: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, warm the solution in a 37°C water bath for a few minutes to aid dissolution, as solubility is enhanced with warming.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Working Concentrations of UCF-101

The optimal working concentration of **UCF-101** will vary depending on the cell type, experimental conditions, and the specific assay being performed. It is recommended to perform a dose-response experiment to determine the most effective concentration for your system.

Application	Cell Type/Model	Working Concentration	Source
Inhibition of His-Omi activity	In vitro assay	10-100 μ M	
Inhibition of Omi-induced apoptosis	Mouse embryo fibroblasts	1-25 μ M	
Inhibition of 6-OHDA-induced apoptosis	PC12 cells	2.5 μ M	
Inhibition of cisplatin-induced apoptosis	Mouse proximal tubule cells, HK-2 cells	25-50 μ M	
Neuroprotection in cerebral ischemia	Rat model (in vivo)	1.5 μ mol/kg (i.p.)	
Neuroprotection in septic rats	Rat model (in vivo)	10 μ mol/kg	

Experimental Protocol: Inhibition of Apoptosis in Cell Culture

This protocol describes a general method for assessing the ability of **UCF-101** to inhibit apoptosis induced by a chemical agent (e.g., cisplatin, staurosporine) in a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., SW480 colon cancer cells)
- Complete cell culture medium
- **UCF-101** stock solution (10 mM in DMSO)
- Apoptosis-inducing agent (e.g., cisplatin)
- Phosphate-buffered saline (PBS)

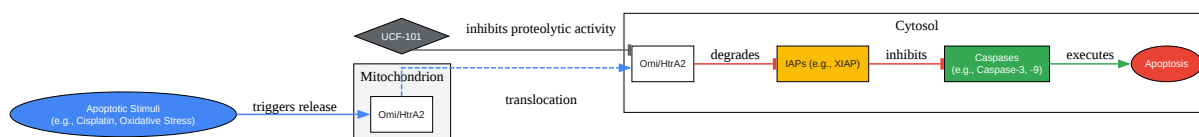
- Apoptosis detection kit (e.g., Caspase-3/7 activity assay, TUNEL assay)
- 96-well cell culture plates
- Incubator (37°C, 5% CO₂)
- Plate reader or flow cytometer (depending on the assay)

Protocol:

- Cell Seeding: Seed the cells in a 96-well plate at a density that will allow them to reach 70-80% confluency at the time of the assay. Incubate overnight.
- Pre-treatment with **UCF-101**: The following day, dilute the 10 mM **UCF-101** stock solution in complete cell culture medium to prepare various working concentrations (e.g., 1 µM, 5 µM, 10 µM, 25 µM, 50 µM). Remove the old medium from the cells and add the medium containing the different concentrations of **UCF-101**. Include a vehicle control (medium with the same final concentration of DMSO as the highest **UCF-101** concentration). Incubate for 1-2 hours.
- Induction of Apoptosis: Prepare the apoptosis-inducing agent (e.g., cisplatin) in complete cell culture medium at a pre-determined concentration known to induce apoptosis in your cell line. Add this solution to the wells already containing **UCF-101**. Include a positive control (cells treated with the apoptosis inducer only) and a negative control (untreated cells).
- Incubation: Incubate the plate for a period sufficient to induce apoptosis (e.g., 12-24 hours).
- Apoptosis Assay: Following incubation, perform an apoptosis assay according to the manufacturer's instructions. This could involve measuring caspase-3/7 activity using a fluorogenic substrate or quantifying DNA fragmentation using a TUNEL assay.
- Data Analysis: Quantify the results (e.g., fluorescence intensity, percentage of TUNEL-positive cells) and compare the effects of different **UCF-101** concentrations to the positive and negative controls.

Visualizations

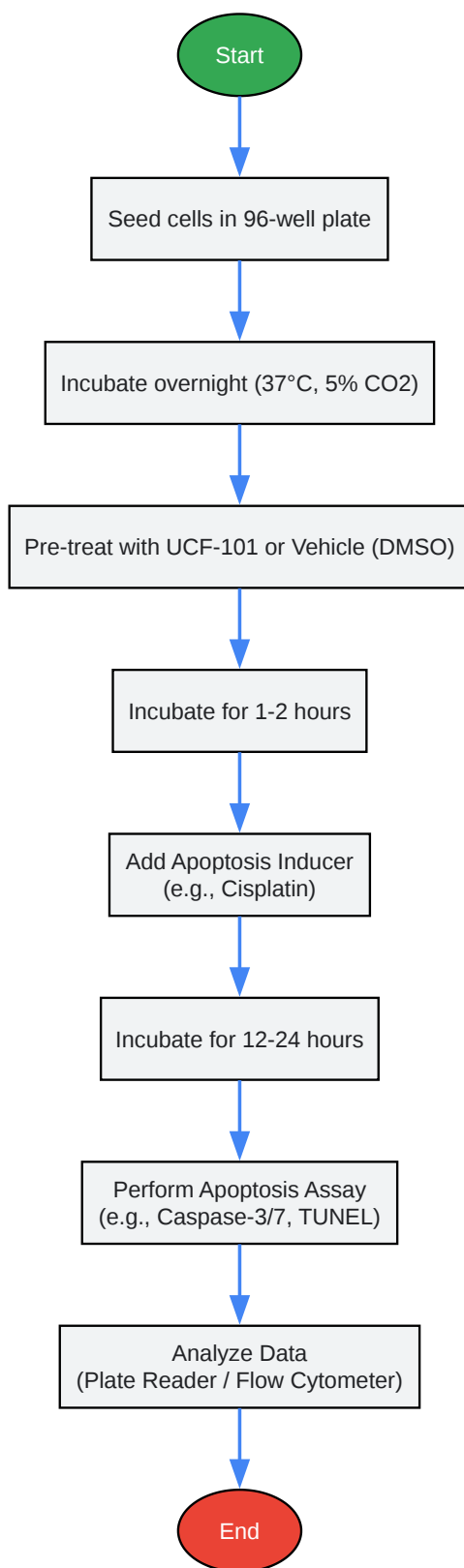
Signaling Pathway of Omi/HtrA2 in Apoptosis and its Inhibition by UCF-101



[Click to download full resolution via product page](#)

Caption: Omi/HtrA2 apoptotic pathway and **UCF-101** inhibition.

Experimental Workflow for an Apoptosis Inhibition Assay



[Click to download full resolution via product page](#)

Caption: Workflow for studying **UCF-101**'s anti-apoptotic effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biorxiv.org [biorxiv.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. UCF-101, a novel Omi/HtrA2 inhibitor, protects against cerebral ischemia/reperfusion injury in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing Ucf-101 stock solution and working concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7773182#preparing-ucf-101-stock-solution-and-working-concentrations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com